

Head-to-head comparison of different analytical techniques for ethambutol detection

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Compound of Interest

Compound Name: *Ethambutol Hydrochloride*

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A Head-to-Head Comparison of Analytical Techniques for Ethambutol Detection

For researchers, scientists, and drug development professionals, the accurate and sensitive detection of ethambutol is critical for pharmaceutical quality control, pharmacokinetic studies, and therapeutic drug monitoring. A variety of analytical techniques are available, each with its own set of advantages and limitations. This guide provides an objective comparison of the most common methods, supported by experimental data, to aid in the selection of the most appropriate technique for a given application.

Quantitative Performance Comparison

The selection of an analytical method often hinges on its performance characteristics. The following table summarizes the key quantitative parameters for the detection of ethambutol using various techniques.

Analytical Technique	Sample Matrix	Linearity Range	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
HPLC-UV	Pharmaceutical Tablets	15-90 µg/mL	-	-	[1]
Transdermal application	0.39–12.5 µg/mL	-	-	[2][3]	
Human Plasma	0.106–7.006 µg/mL	-	0.106 µg/mL	[4]	
Pharmaceutical Formulations	20-120 µg/mL	-	-	[5]	
LC-MS/MS	Human Plasma	0.106 - 7.006 µg/mL	-	0.106 µg/mL	[4]
Spectrophotometry	Pure and Pharmaceutical Forms	2.0-40 µg/mL	-	-	[6][7]
Pharmaceutical Preparations	25-400 µg/mL	25 µg/mL	-	[8]	
Gas Chromatography (GC)	Tablets	-	-	-	[9]
Capillary Electrophoresis (CE)	Water and Human Plasma	2-50 ng/mL	1.0 ng/mL (water), 0.4 µg/mL (plasma)	-	[10]
Pharmaceutical Formulations	-	-	23.5 µmol/L	[11]	

Electrochemical Sensor	Pharmaceutical and Urine	0.05–100 µM	0.023 µM	0.075 µM	[12]
-	0.0214 µM	0.6713 µM	[13]		
Racemic and Real Samples	1.0 x 10 ⁻⁷ to 2.5 x 10 ⁻⁴ M	3.10 x 10 ⁻⁸ M (RR-ETB), 8.52 x 10 ⁻⁸ M (SS-ETB)	-	[14]	

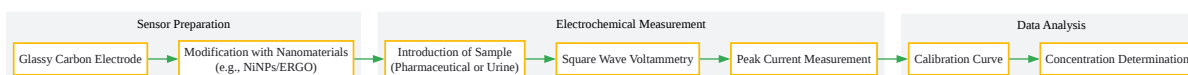
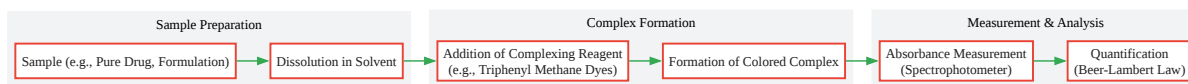
Experimental Workflows and Methodologies

A clear understanding of the experimental workflow is essential for replicating and validating analytical methods. The following diagrams, generated using Graphviz, illustrate the logical steps involved in some of the key techniques for ethambutol detection.



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Caption: High-Performance Liquid Chromatography (HPLC) workflow for ethambutol analysis.



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